

Z-Val-OEt: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Z-Val-OEt

Cat. No.: B1352588

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for N-Benzylloxycarbonyl-L-valine ethyl ester (**Z-Val-OEt**). Understanding the chemical stability of this reagent is critical for ensuring its integrity and performance in research and development, particularly in peptide synthesis and other applications where purity is paramount.

Chemical Profile of Z-Val-OEt

Z-Val-OEt, also known as N-Cbz-L-valine ethyl ester, is a derivative of the amino acid L-valine. It features two key protective groups: a benzylloxycarbonyl (Z or Cbz) group on the amine and an ethyl ester on the carboxylic acid. These modifications are crucial for its application in controlled chemical syntheses.

Property	Value
Chemical Name	N-Benzylloxycarbonyl-L-valine ethyl ester
Synonyms	Z-Val-OEt, Cbz-Val-OEt
Molecular Formula	C ₁₅ H ₂₁ NO ₄
Molecular Weight	279.33 g/mol
CAS Number	3304-61-0

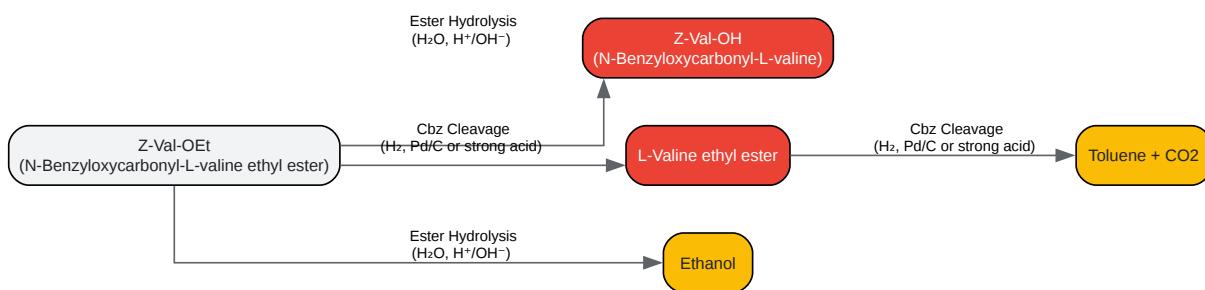
Stability Profile

The stability of **Z-Val-OEt** is primarily influenced by environmental factors such as temperature, moisture, and pH. Like many protected amino acid esters, it is susceptible to degradation through hydrolysis.

Degradation Pathways

The principal degradation pathway for **Z-Val-OEt** is hydrolysis, which can occur at both the ethyl ester and the benzyloxycarbonyl protecting group.

- **Ester Hydrolysis:** In the presence of water, particularly under acidic or basic conditions, the ethyl ester can be hydrolyzed to yield N-Benzylloxycarbonyl-L-valine (Z-Val-OH) and ethanol. This is the most common degradation route.
- **Carbamate Hydrolysis:** The benzyloxycarbonyl (Cbz) group is generally stable under neutral and basic conditions but can be cleaved under strongly acidic conditions or through catalytic hydrogenation, yielding L-valine ethyl ester, toluene, and carbon dioxide.



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Caption: Potential degradation pathways of **Z-Val-OEt**.

Summary of Stability Data

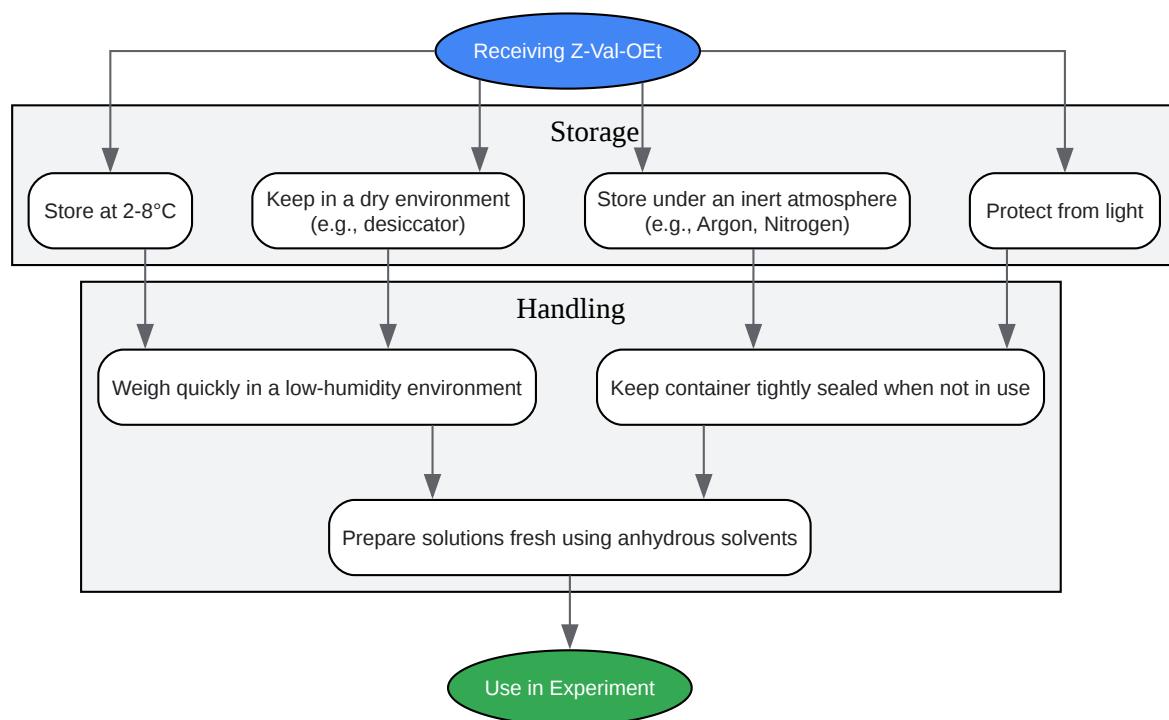
While specific quantitative stability data for **Z-Val-OEt** is not extensively published, the following table summarizes its qualitative stability based on the general behavior of N-protected amino

acid esters.

Condition	Stability	Potential Degradation Products	Notes
High Temperature	Low	Increased rate of hydrolysis and other decomposition.	Avoid prolonged exposure to elevated temperatures.
High Humidity/Moisture	Low	Hydrolysis of the ethyl ester to Z-Val-OH.	Store in a desiccated environment.
Aqueous Solutions (Neutral pH)	Moderate	Slow hydrolysis of the ethyl ester over time.	Prepare solutions fresh and use promptly.
Aqueous Solutions (Acidic pH)	Low	Accelerated hydrolysis of the ethyl ester. Potential for Cbz group cleavage under strong acidic conditions.	Z-Val-OH, L-Valine ethyl ester.
Aqueous Solutions (Basic pH)	Low	Accelerated hydrolysis of the ethyl ester.	Z-Val-OH.
Organic Solvents (Aprotic)	High	Generally stable when stored under anhydrous conditions.	Solvents like Dichloromethane, Tetrahydrofuran, Ethyl acetate are suitable for short-term storage of solutions.
Exposure to Light	Moderate	Long-term exposure may lead to some degradation.	Store in light-resistant containers.
Presence of Strong Oxidizing Agents	Low	Potential for oxidation of the molecule.	Avoid contact with strong oxidizers.

Recommended Storage and Handling Conditions

To ensure the long-term stability and integrity of **Z-Val-OEt**, the following storage and handling procedures are recommended.



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Caption: Recommended workflow for storage and handling of **Z-Val-OEt**.

Long-Term Storage

For long-term storage, **Z-Val-OEt** should be kept in a tightly sealed container at 2-8°C. To prevent hydrolysis, it is crucial to store the compound in a dry environment, preferably in a desiccator with a suitable desiccant. For optimal stability, especially for high-purity applications, storage under an inert atmosphere (e.g., argon or nitrogen) is advised to displace moisture and oxygen. The container should also be light-resistant.

Handling

When handling **Z-Val-OEt**, minimize its exposure to atmospheric moisture. Weighing should be done promptly in an environment with controlled humidity. After use, the container should be securely resealed. If preparing solutions, use anhydrous solvents and prepare them fresh for the best results.

Experimental Protocol: Forced Degradation Study

To experimentally determine the stability of **Z-Val-OEt** under specific conditions, a forced degradation study can be performed. This involves subjecting the compound to various stress conditions and analyzing the formation of degradation products over time.

Materials

- **Z-Val-OEt**
- HPLC grade water, acetonitrile, methanol
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- HPLC system with a UV detector
- C18 HPLC column
- pH meter
- Constant temperature oven
- Photostability chamber

Methodology

- Preparation of Stock Solution: Prepare a stock solution of **Z-Val-OEt** in a suitable organic solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL).

- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 M HCl. Incubate at a set temperature (e.g., 60°C) for various time points (e.g., 2, 4, 8, 24 hours).
 - Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 M NaOH. Incubate at room temperature for various time points.
 - Oxidative Degradation: Mix the stock solution with an equal volume of 3% H₂O₂. Incubate at room temperature for various time points.
 - Thermal Degradation: Store the solid **Z-Val-OEt** in an oven at an elevated temperature (e.g., 80°C) for a set period. Also, heat a solution of **Z-Val-OEt**.
 - Photolytic Degradation: Expose a solution of **Z-Val-OEt** to UV light in a photostability chamber.
- Sample Analysis:
 - At each time point, withdraw an aliquot of the stressed sample.
 - If necessary, neutralize the acidic and basic samples.
 - Dilute the sample to a suitable concentration for HPLC analysis.
 - Analyze the sample by a validated stability-indicating HPLC method to separate **Z-Val-OEt** from its degradation products.
 - Quantify the amount of remaining **Z-Val-OEt** and the formation of any degradation products.
- Data Analysis:
 - Plot the concentration of **Z-Val-OEt** versus time for each stress condition.
 - Determine the degradation rate constant and half-life under each condition.
 - Identify and, if possible, characterize the major degradation products.

This protocol provides a framework for assessing the stability of **Z-Val-OEt** and can be adapted to specific laboratory conditions and regulatory requirements.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for rigorous in-house stability testing and validation. Researchers should always refer to the manufacturer's specific recommendations and conduct their own assessments to ensure the suitability of **Z-Val-OEt** for their intended applications.

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